

Butyl benzoate synthesis from benzoic acid and butanol

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Compound of Interest

Compound Name: *Butyl Benzoate*

Cat. No.: *B1668117*

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An In-depth Technical Guide to the Synthesis of **Butyl Benzoate** from Benzoic Acid and Butanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **butyl benzoate**, a key compound used as a solvent and an intermediate in various industrial applications. The primary focus is on the Fischer-Speier esterification of benzoic acid with n-butanol, detailing the underlying reaction mechanism, experimental protocols, and a comparative analysis of various catalytic systems.

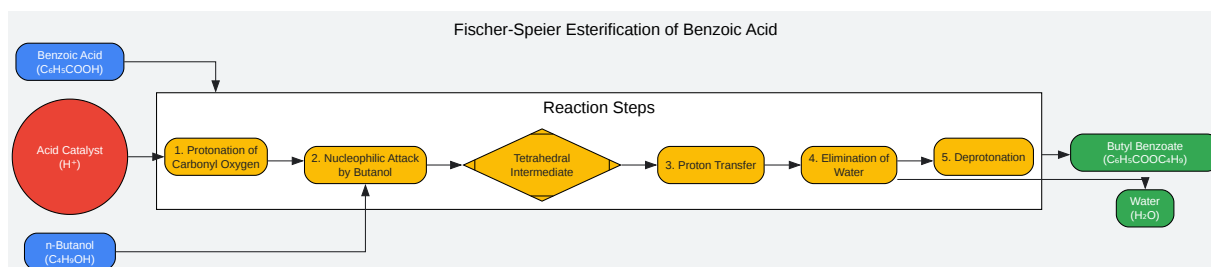
Introduction

Butyl benzoate ($C_{11}H_{14}O_2$) is a benzoate ester formed from the condensation of benzoic acid and n-butanol. It is a colorless liquid with a mild, fruity aroma.^{[1][2]} Its primary applications include its use as a solvent for cellulose ether, a dye carrier for textiles, and as a fragrance ingredient.^{[1][2]} The most common and direct method for its synthesis is the Fischer-Speier esterification, an acid-catalyzed reaction between a carboxylic acid and an alcohol.^{[2][3][4]} This reversible reaction requires specific conditions to drive the equilibrium towards the formation of the ester product.^{[5][6][7]}

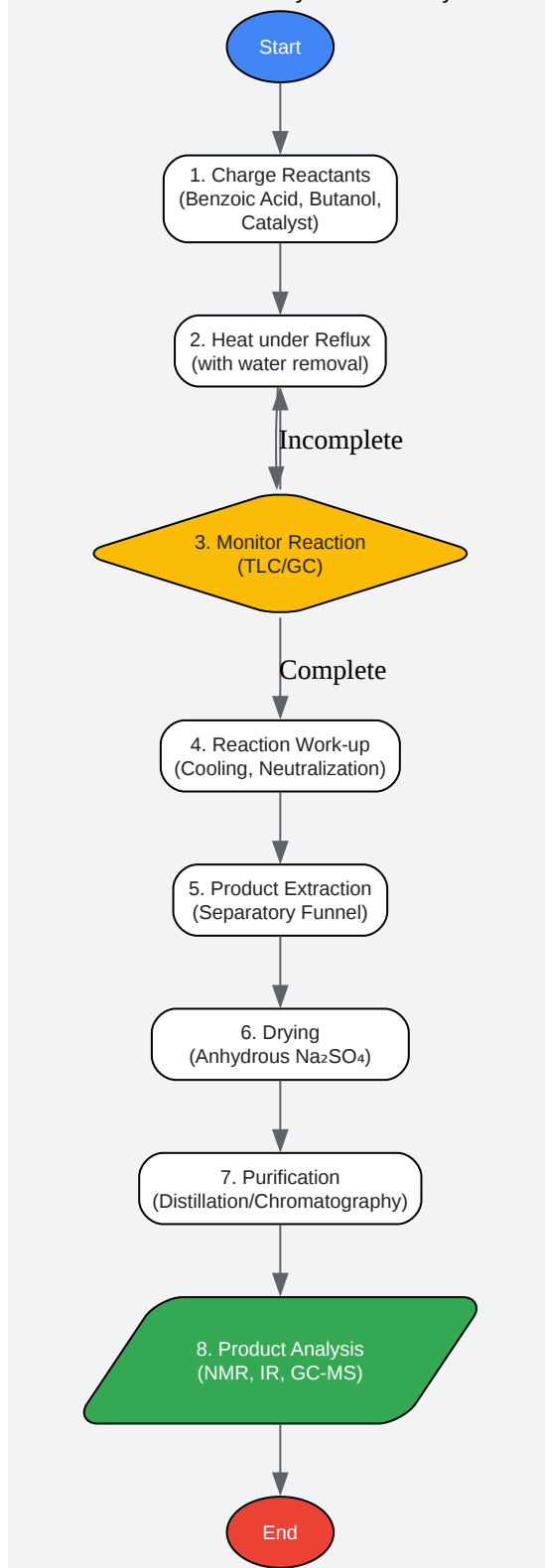
Reaction Mechanism: Fischer-Speier Esterification

The Fischer-Speier esterification proceeds via a series of equilibrium steps catalyzed by a strong acid, such as sulfuric acid or p-toluenesulfonic acid.^{[4][5]} The mechanism involves the initial protonation of the carbonyl oxygen of benzoic acid, which enhances the electrophilicity of the carbonyl carbon. This is followed by a nucleophilic attack from the oxygen atom of butanol. A series of proton transfers and the subsequent elimination of a water molecule yield the final ester product, **butyl benzoate**.^{[4][6][8]}

To achieve high yields, the equilibrium must be shifted to the product side. This is typically accomplished by either using an excess of one of the reactants (usually the alcohol) or by removing the water byproduct as it forms, often through azeotropic distillation using a Dean-Stark apparatus.^{[5][6][7]}



General Workflow for Butyl Benzoate Synthesis

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